

Improving ZK824190 hydrochloride solubility in aqueous solutions

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Compound of Interest

Compound Name: ZK824190 hydrochloride

Cat. No.: B15576425

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Technical Support Center: ZK824190 Hydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ZK824190 hydrochloride**. Our aim is to help you overcome common challenges related to its solubility in aqueous solutions during your experiments.

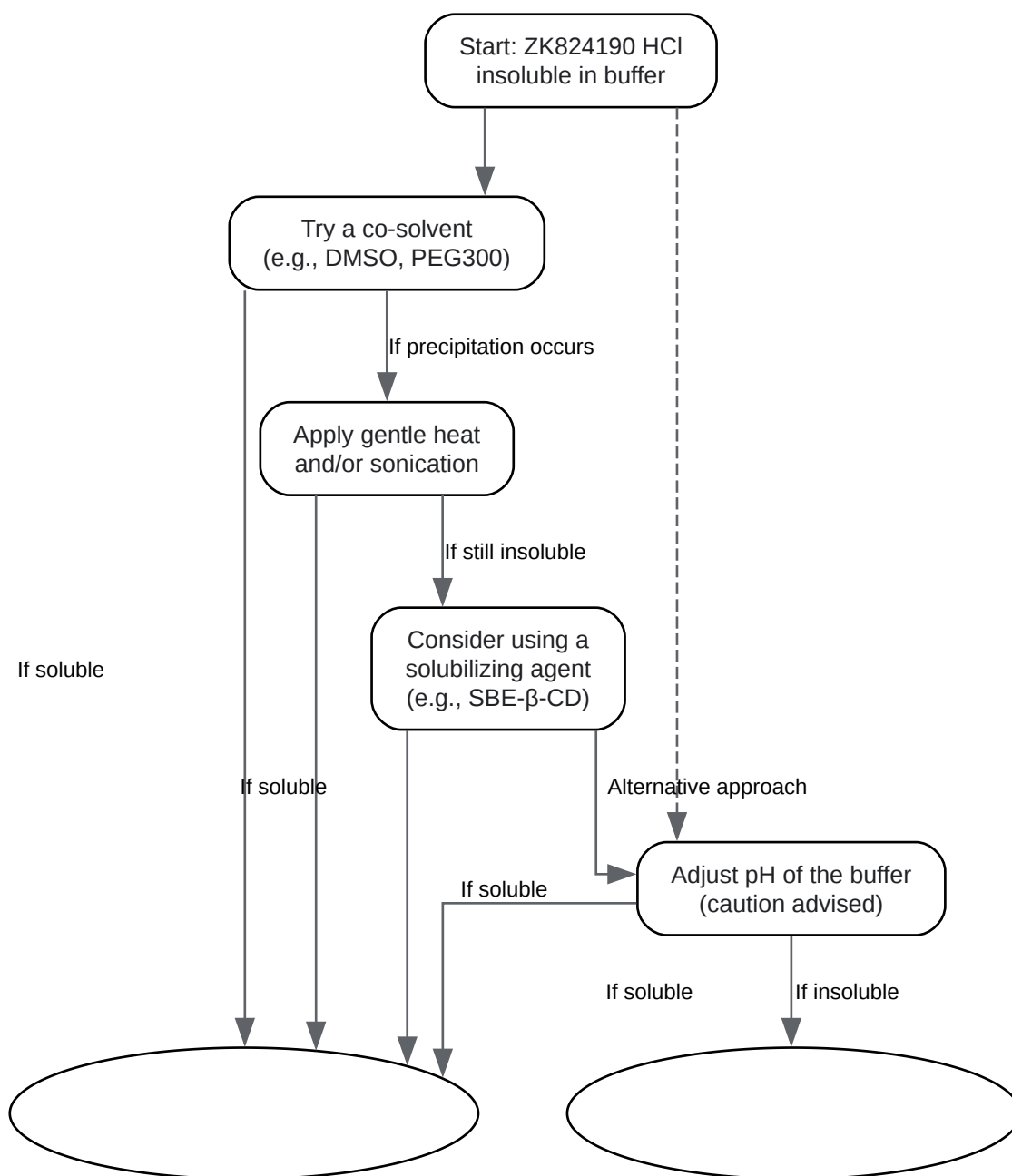
Frequently Asked Questions (FAQs)

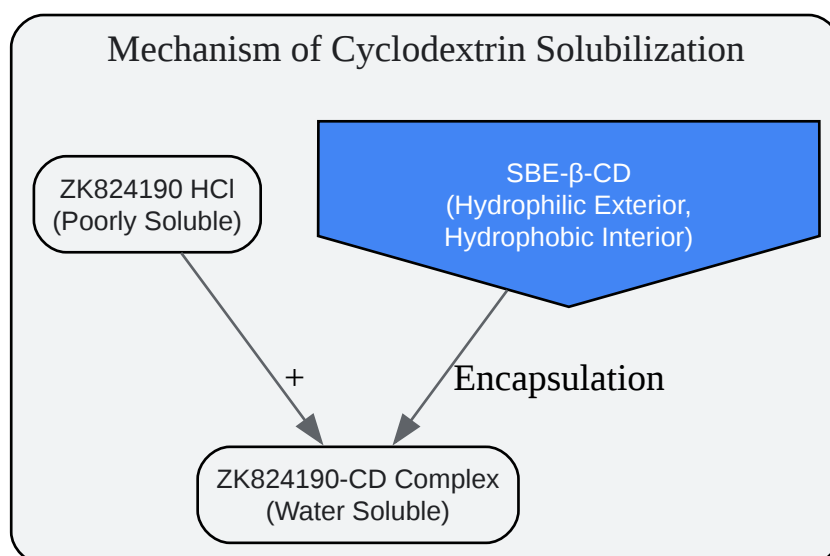
Q1: What is **ZK824190 hydrochloride** and why is its solubility a concern?

ZK824190 hydrochloride is an orally available and selective inhibitor of the urokinase plasminogen activator (uPA)[1][2]. Like many small molecule inhibitors, its hydrochloride salt form is intended to improve aqueous solubility and stability compared to the free base[3]. However, achieving a desired concentration in simple aqueous buffers can still be challenging, potentially impacting the accuracy and reproducibility of in vitro and in vivo experiments.

Q2: I am having trouble dissolving **ZK824190 hydrochloride** in my aqueous buffer (e.g., PBS). What should I do?

Direct dissolution in aqueous buffers like PBS can be difficult. It is common for precipitation to occur. For initial troubleshooting, consider the following workflow:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ZK824190 hydrochloride - Immunomart [immunomart.com]
- 3. medchemexpress.com [medchemexpress.com]
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